

Application Notes and Protocols: Preparing Tenacissoside G Stock Solutions

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Compound of Interest

Compound Name: Tenacissoside G

Cat. No.: B15570779

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Tenacissoside G**, a C21 steroid isolated from *Marsdenia tenacissima*.

Tenacissoside G has been identified as a potent agent in reversing multidrug resistance in cancer cells that overexpress P-glycoprotein (Pgp), making it a compound of significant interest in oncological research.

Compound Information

A summary of the key properties of **Tenacissoside G** is provided in the table below. This information is critical for accurate preparation of stock solutions and subsequent experimental dilutions.

Property	Value
Molecular Weight	792.95 g/mol [1]
CAS Number	191729-43-8[1][2]
Appearance	White to off-white solid[1]
Primary Solvent	DMSO (Dimethyl sulfoxide)[1]
Solubility in DMSO	100 mg/mL (126.11 mM)[1]

Preparing a High-Concentration Primary Stock Solution

This protocol outlines the steps to prepare a high-concentration primary stock solution of **Tenacissoside G** in DMSO. It is recommended to prepare a concentrated stock that can be later diluted to the desired working concentrations for various experiments.^{[3][4]}

Materials:

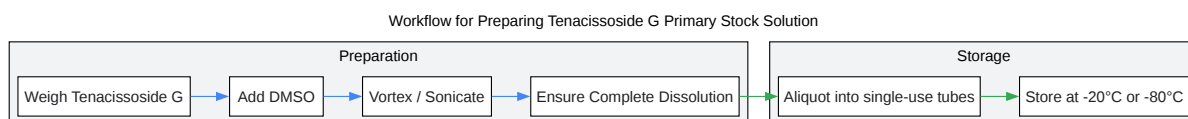
- **Tenacissoside G** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)^[1]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)^[1]

Protocol:

- **Equilibrate:** Allow the vial of **Tenacissoside G** powder and the DMSO to come to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Tenacissoside G** powder using a calibrated analytical balance. Perform this in a fume hood or a designated area for handling chemical powders.
- **Dissolution:**
 - Add the appropriate volume of DMSO to the weighed **Tenacissoside G** to achieve the desired stock concentration (e.g., for a 10 mM stock, add 1.2611 mL of DMSO per 10 mg of **Tenacissoside G**).^[1]

- Cap the vial tightly and vortex thoroughly to dissolve the powder.
- If the compound does not fully dissolve, brief sonication in an ultrasonic water bath can be used to aid dissolution.^[1] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[5]
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent used.
- Storage: Store the aliquots protected from light. For long-term storage (up to 6 months), store at -80°C. For short-term storage (up to 1 month), -20°C is suitable.^[1]

Below is a diagram illustrating the workflow for preparing the primary stock solution.



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Caption: Workflow for preparing **Tenacissoside G** primary stock solution.

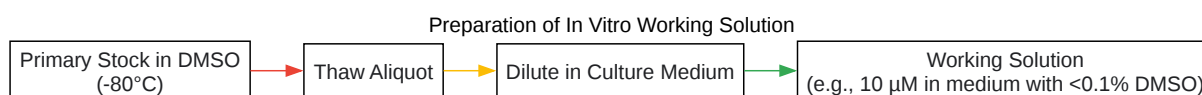
Preparation of Working Solutions for In Vitro Experiments

For cell-based assays, the high-concentration DMSO stock solution needs to be diluted to the final working concentration in the cell culture medium.

Protocol:

- Thaw a single aliquot of the **Tenacissoside G** DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in fresh, sterile cell culture medium to achieve the desired final concentration.
- It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Add the final diluted **Tenacissoside G** solution to your cell cultures and proceed with the experiment.

The process of creating a working solution from a stock solution is depicted in the diagram below.



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